

# Safeguarding Your Research: A Comprehensive Guide to Handling Methyl p-Coumarate

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## Compound of Interest

Compound Name: Methyl p-coumarate

Cat. No.: B8817706

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Methyl p-coumarate**, including detailed operational and disposal plans to foster a culture of safety and precision in your critical work.

## Chemical Identifier and Hazard Information

Identifier	Value
Product Name	Methyl p-coumarate
Synonyms	Methyl p-hydroxycinnamate, Methyl 3-(4-hydroxyphenyl)acrylate
CAS Number	3943-97-3
Molecular Formula	C10H10O3
Molecular Weight	178.18 g/mol

GHS Hazard Classification[1][2]

Hazard Class	Hazard Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.
Hazardous to the aquatic environment, long-term	Chronic 3	H412: Harmful to aquatic life with long lasting effects.

Signal Word: Warning<sup>[1]</sup><sup>[2]</sup>

Hazard Pictogram:

## Operational Plan: From Receipt to Disposal

This section outlines a step-by-step protocol for the safe handling of **Methyl p-coumarate**.

### 1. Engineering Controls and Ventilation:

- Always handle **Methyl p-coumarate** in a well-ventilated area.<sup>[1]</sup>
- Use a chemical fume hood or a local exhaust ventilation system to minimize inhalation of dust or vapors.
- Ensure safety showers and eyewash stations are readily accessible.

### 2. Personal Protective Equipment (PPE):

A comprehensive PPE strategy is your first line of defense against exposure.

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.
Skin Protection	Wear chemical-impermeable gloves (e.g., nitrile rubber) and impervious clothing to prevent skin contact.
Respiratory Protection	If dust is generated or exposure limits are exceeded, use a full-face respirator with an appropriate particulate filter.

### 3. Handling and Storage:

- Avoid the formation of dust when handling the solid form.
- Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.
- Wash hands thoroughly after handling.

### 4. Accidental Release Measures:

- Minor Spills:
  - Evacuate personnel from the immediate area.
  - Wear appropriate PPE.
  - Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal.
- Major Spills:
  - Evacuate the laboratory and alert emergency personnel.
  - Prevent the spill from entering drains or waterways.

## 5. First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

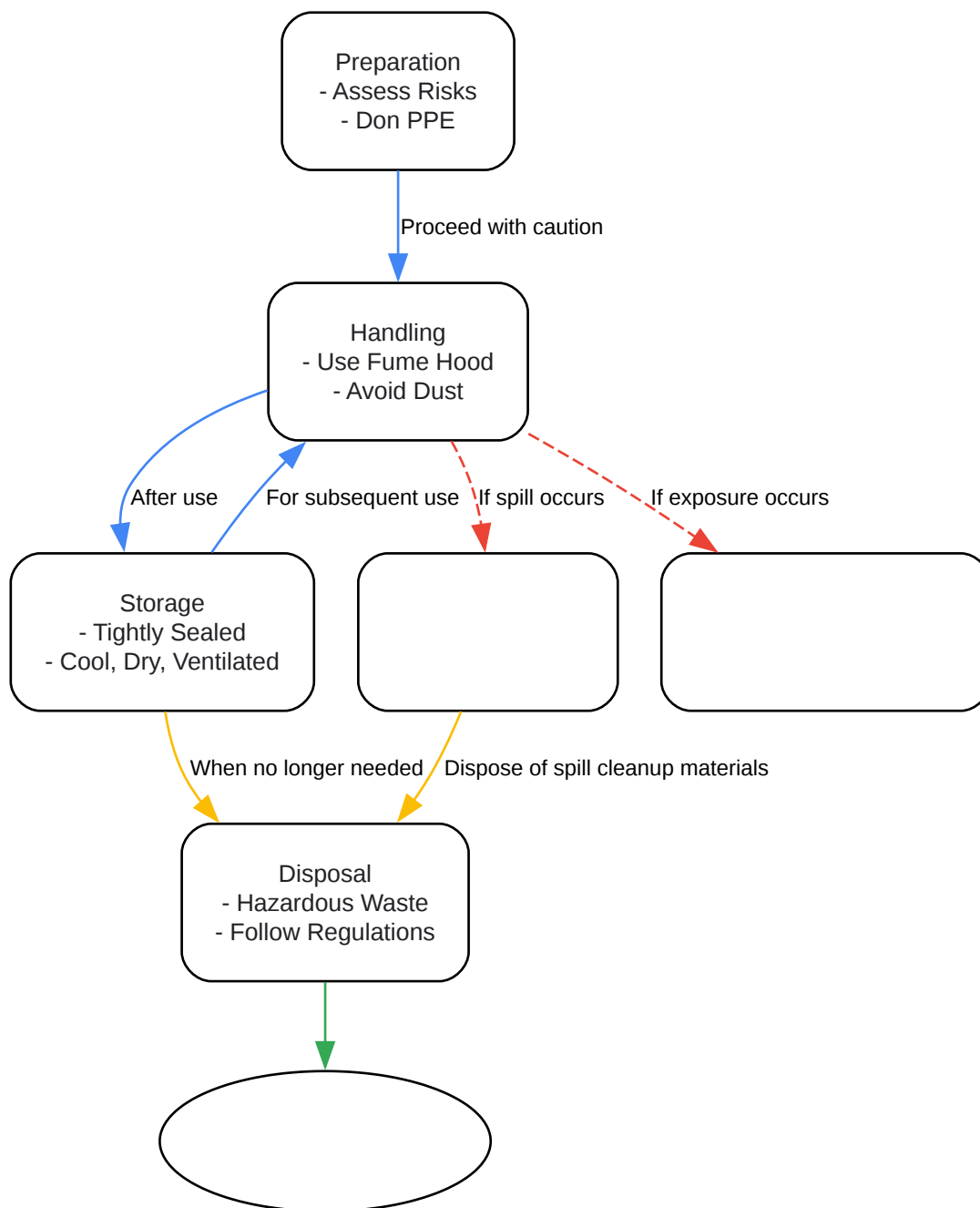
## Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: Dispose of **Methyl p-coumarate** as hazardous waste.
- Disposal Method:
  - Collect waste in a properly labeled, sealed container.
  - Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.
  - One possible method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

## Workflow for Safe Handling of Methyl p-Coumarate

The following diagram illustrates the logical workflow for the safe handling of **Methyl p-coumarate** from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Methyl p-coumarate**.

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## References

- 1. echemi.com [echemi.com]
- 2. Methyl-P-Coumarate | C<sub>10</sub>H<sub>10</sub>O<sub>3</sub> | CID 5319562 - PubChem [pubchem.ncbi.nlm.nih.gov]
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